

Application Notes and Protocols for the Quantification of 2-Methoxyphenothiazine

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Compound of Interest

Compound Name: 2-Methoxyphenothiazine

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analytical quantification of **2-Methoxyphenothiazine**. The methods outlined below are suitable for various applications, including quality control of pharmaceutical formulations and analysis in biological matrices.

High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a precise and accurate method for the quantification of **2-Methoxyphenothiazine**, particularly in the context of its presence as a related substance or impurity in pharmaceutical products containing other phenothiazine derivatives like levomepromazine.^{[1][2]}

Application Note:

This HPLC method is designed for the simultaneous determination of **2-Methoxyphenothiazine**, levomepromazine sulfoxide, and dextromepromazine in levomepromazine samples.^[1] The method is validated according to the International Council for Harmonisation (ICH) guideline Q2(R1) and is suitable for the analysis of finished pharmaceutical products and reference substances.^[1]

Experimental Protocol:

a) Instrumentation:

- HPLC system with a pump, autosampler, and UV detector.

b) Chromatographic Conditions:

- Column: Cellulose tris(4-methylbenzoate) chiral selector.[\[1\]](#)
- Mobile Phase: 0.1% Diethylamine in methanol.[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection Wavelength: Not specified in the abstract, but typically in the UV range for phenothiazines (e.g., 254 nm).
- Injection Volume: Not specified, typically 10-20 μ L.
- Column Temperature: Ambient or controlled (e.g., 25 $^{\circ}$ C).
- Run Time: Approximately 10 minutes.[\[1\]](#)

c) Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve **2-Methoxyphenothiazine** reference standard in the mobile phase to obtain a known concentration.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to cover the desired concentration range for linearity assessment.
- Sample Solution (for Levomepromazine analysis): Dissolve the levomepromazine sample in the mobile phase to a concentration of 0.1 mg/mL.[\[1\]](#)

d) Validation Parameters:

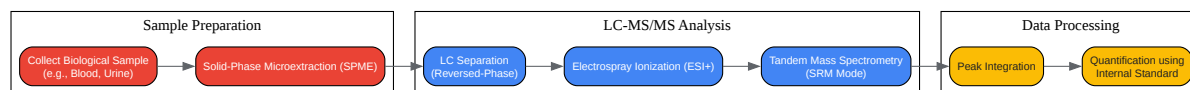
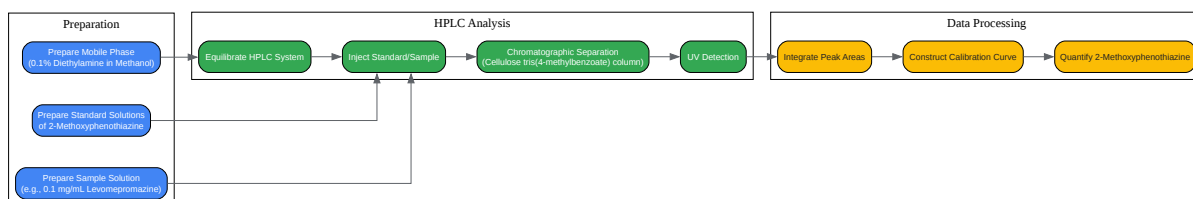
- Linearity: The method demonstrates linearity in the concentration range of 0.025-1.0% of **2-Methoxyphenothiazine** relative to a 0.1 mg/mL levomepromazine concentration.[\[1\]](#)[\[2\]](#)
- Limit of Detection (LOD): The detection limit, based on a signal-to-noise ratio of 3, is in the range of 0.002 to 0.005 μ g/mL.[\[1\]](#)

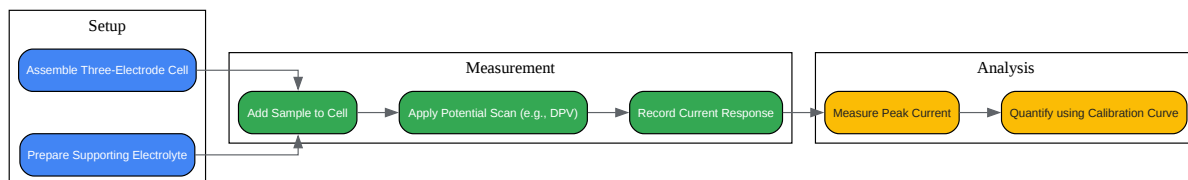
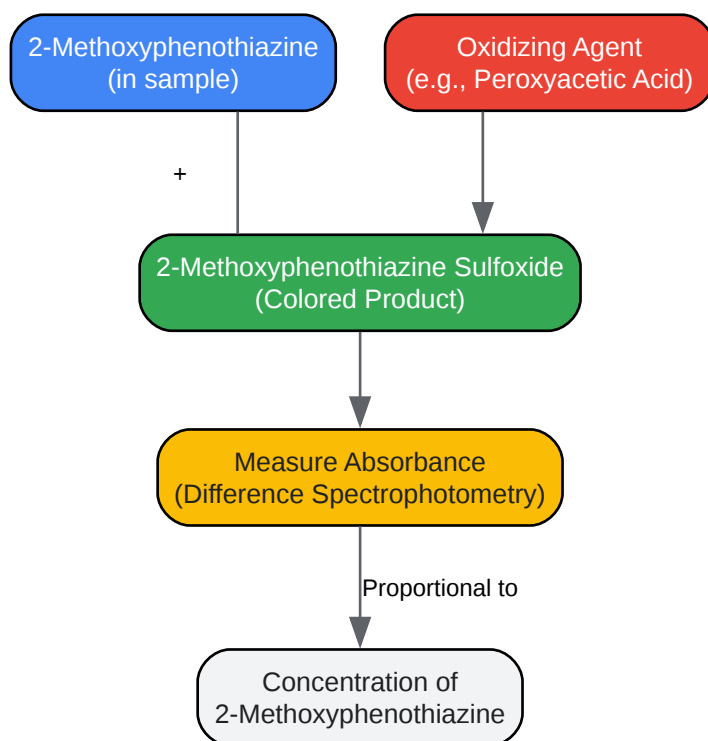
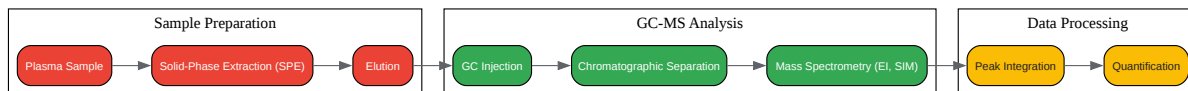
- Precision and Accuracy: The method is reported to be precise and accurate within the specified concentration range.[1][2]

Quantitative Data Summary:

Parameter	Value	Reference
Concentration Range	0.025 - 1.0% (relative to 0.1 mg/mL levomepromazine)	[1][2]
Limit of Detection (LOD)	0.002 - 0.005 µg/mL	[1]

Experimental Workflow:





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References

- 1. Simultaneous determination of dextromepromazine and related substances 2-methoxyphenothiazine and levomepromazine sulfoxide in levomepromazine on a cellulose tris(4-methylbenzoate) chiral column - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Application Notes and Protocols for the Quantification of 2-Methoxyphenothiazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10775409#analytical-methods-for-the-quantification-of-2-methoxyphenothiazine]

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